

Application Notes and Protocols: Preparation and Use of Centa Stock Solution

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Compound of Interest

Compound Name: Centa

Cat. No.: B3026497

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Introduction

Centa is a potent and selective small molecule inhibitor of the PI3K/Akt signaling pathway, a critical pathway often dysregulated in cancer and other diseases. Accurate and consistent preparation of **Centa** stock solutions is paramount for obtaining reliable and reproducible results in downstream applications. These application notes provide detailed protocols for the preparation, storage, and use of **Centa** stock solutions in cell-based assays.

Properties of Centa

A summary of the physical and chemical properties of **Centa** is provided below.

Property	Value
Molecular Weight	450.5 g/mol
Appearance	White to off-white solid
Purity (HPLC)	≥98%

Solubility of Centa

The solubility of **Centa** in common laboratory solvents is crucial for the preparation of stock solutions. The following table summarizes the solubility of **Centa** at room temperature (25°C).

Solvent	Solubility (mg/mL)	Molar Concentration (mM)
DMSO	100	222
Ethanol	25	55.5
Methanol	15	33.3
PBS (pH 7.4)	<0.1	Insoluble

Note: For cell-based assays, it is recommended to prepare a high-concentration stock solution in DMSO.

Experimental Protocols

Preparation of a 10 mM Centa Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Centa** in DMSO.

Materials:

- **Centa** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Protocol:

- Equilibrate the **Centa** powder to room temperature before opening the vial.
- Weigh out 4.51 mg of **Centa** powder and transfer it to a sterile microcentrifuge tube.

- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Centa** powder.
- Vortex the solution for 1-2 minutes until the **Centa** is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the 10 mM **Centa** stock solution into smaller volumes in sterile, light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Cell Viability Assay Using Centa

This protocol provides a general procedure for assessing the effect of **Centa** on cell viability using a resazurin-based assay.

Materials:

- Cells of interest (e.g., cancer cell line)
- Complete cell culture medium
- 96-well cell culture plates
- 10 mM **Centa** stock solution in DMSO
- Resazurin-based cell viability reagent
- Plate reader

Protocol:

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of the 10 mM **Centa** stock solution in complete cell culture medium to achieve the desired final concentrations. Remember to include a vehicle control (DMSO)

with the same final concentration as the highest **Centa** concentration.

- Remove the old medium from the cells and add 100 μ L of the medium containing the different concentrations of **Centa** or the vehicle control.
- Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- Add the resazurin-based cell viability reagent to each well according to the manufacturer's instructions.
- Incubate the plate for 1-4 hours at 37°C.
- Measure the fluorescence or absorbance using a plate reader at the appropriate wavelength.
- Calculate the cell viability as a **percentage** of the vehicle-treated control cells.

Stability and Storage

Proper storage of **Centa** stock solutions is critical to maintain their stability and activity.

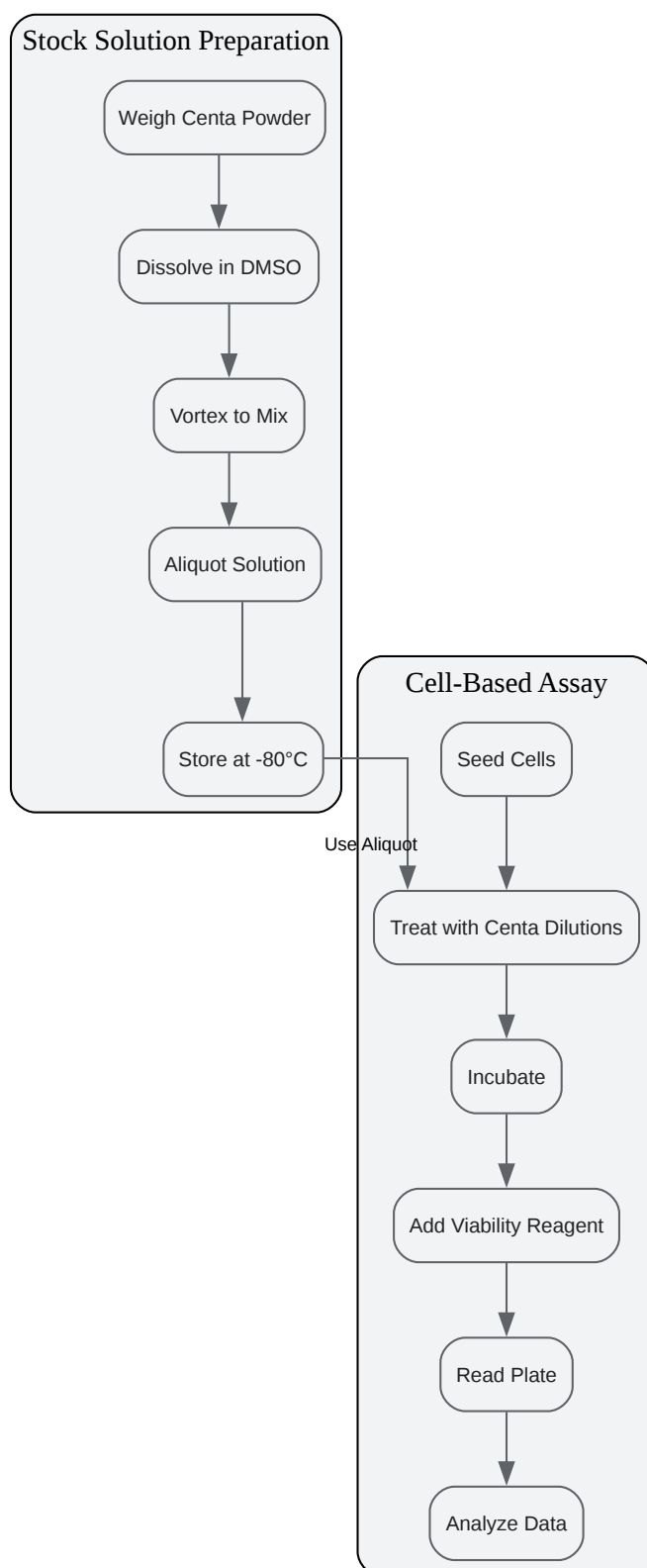
Storage Condition	Solvent	Stability
-20°C	DMSO	Stable for up to 3 months
-80°C	DMSO	Stable for up to 12 months
Room Temperature	DMSO	Unstable, use immediately
4°C	DMSO	Stable for up to 1 week

Note: Avoid repeated freeze-thaw cycles. It is recommended to use an aliquot only once.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing a **Centa** stock solution and its application in a cell-based assay.

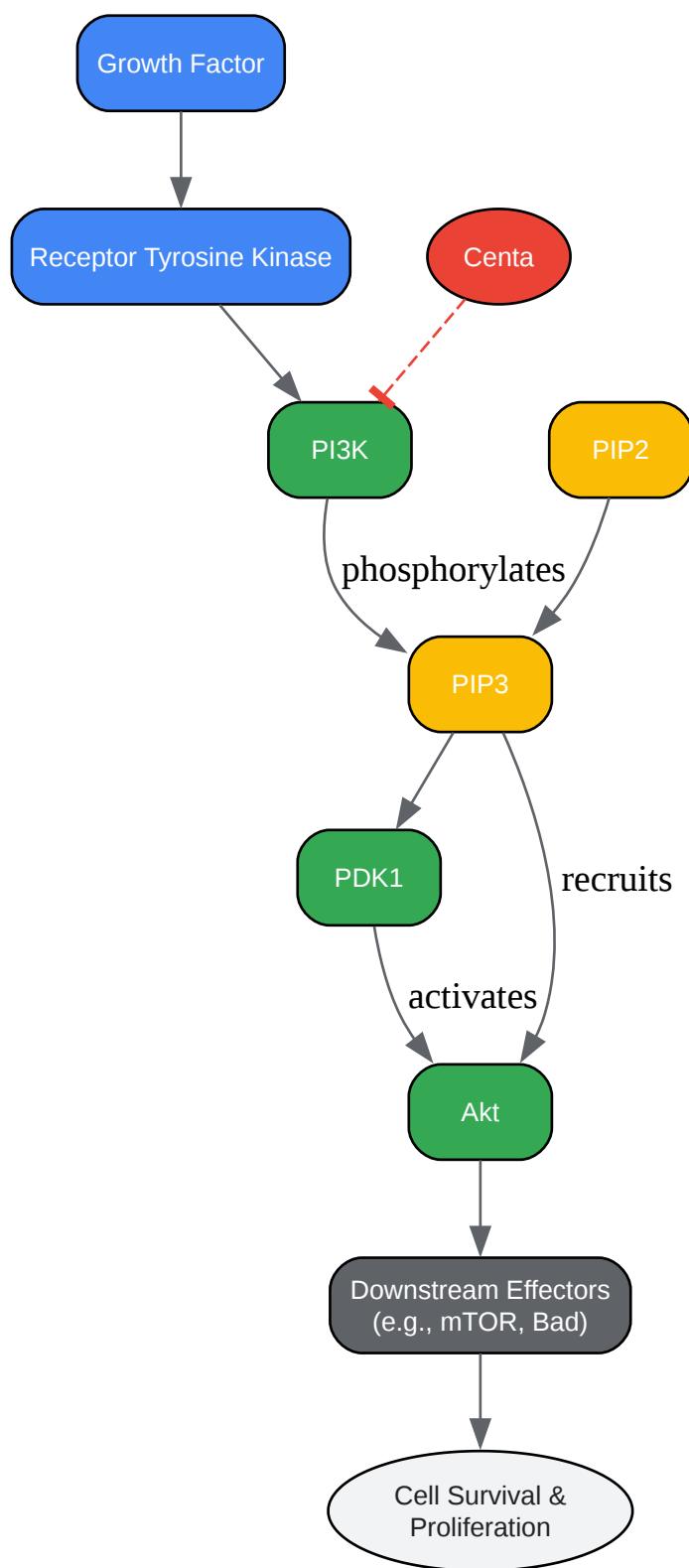


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Caption: Workflow for **Centa** stock solution preparation and use.

Centa Signaling Pathway

Centa inhibits the PI3K/Akt signaling pathway, which plays a key role in cell survival and proliferation.



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Caption: **Centa** inhibits the PI3K/Akt signaling pathway.

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